

Application Notes and Protocols: Confirming RSK2 Inhibition via Western Blot

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Compound of Interest

Compound Name: RSK2-IN-4

Cat. No.: B3147295

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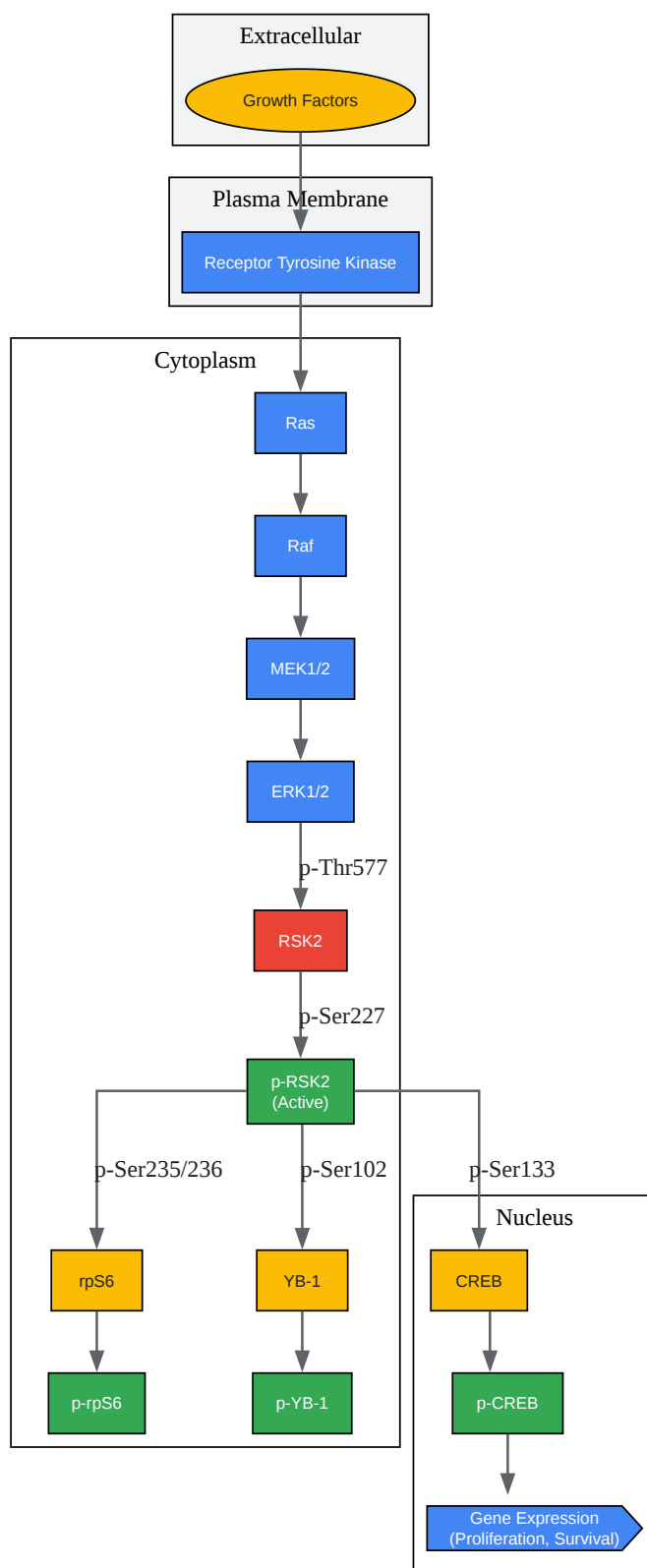
For Researchers, Scientists, and Drug Development Professionals

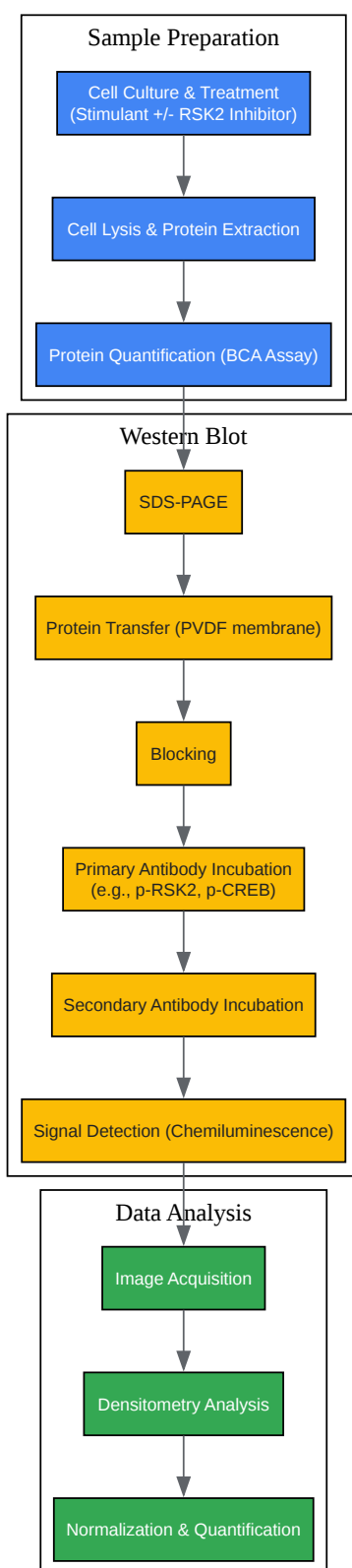
Introduction

Ribosomal S6 Kinase 2 (RSK2), a key downstream effector of the Ras-MAPK signaling pathway, is a critical regulator of diverse cellular processes including cell proliferation, survival, and motility.[1] Dysregulation of RSK2 activity has been implicated in various cancers, making it an attractive therapeutic target.[2] Confirmation of target engagement and pathway modulation is a crucial step in the development of RSK2 inhibitors. This document provides a detailed protocol for utilizing Western blot analysis to confirm the inhibition of RSK2, focusing on the assessment of RSK2 phosphorylation status and the phosphorylation of its key downstream substrates.

RSK2 Signaling Pathway

RSK2 is activated downstream of the Ras-Raf-MEK-ERK cascade.[3] Upon stimulation by growth factors or other mitogens, Extracellular signal-regulated kinases 1 and 2 (ERK1/2) phosphorylate and activate RSK2.[4] Activated RSK2, in turn, phosphorylates a multitude of substrates in both the cytoplasm and the nucleus, thereby regulating gene expression and cellular function.[5] Key downstream targets that can be used to monitor RSK2 activity include CREB (cAMP response element-binding protein), YB-1 (Y-box binding protein 1), and rpS6 (ribosomal protein S6).





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References

- 1. Phospho-RSK Pan (Ser221, Ser227, Ser218, Ser232) Polyclonal Antibody (PA5-37829) [thermofisher.com]
- 2. file.yizimg.com [file.yizimg.com]
- 3. The ribosomal S6 kinase 2 (RSK2)–SPRED2 complex regulates the phosphorylation of RSK substrates and MAPK signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
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